

Personal protective equipment for handling 2-Ethynylpyridine

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Compound of Interest

Compound Name: 2-Ethynylpyridine

Cat. No.: B158538

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Essential Safety and Handling Guide for 2-Ethynylpyridine

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Ethynylpyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Physical Properties

2-Ethynylpyridine is a combustible liquid that can cause serious skin, eye, and respiratory irritation.^{[1][2][3]} Understanding its physical and chemical properties is crucial for safe handling.

Table 1: Hazard Summary

Hazard Type	Description	Citations
Flammability	Combustible Liquid	^{[3][4][5]}
Health Hazards	Causes serious eye irritation, skin irritation, and may cause respiratory irritation.	^{[1][2][3]}
Symptoms of Overexposure	May include headache, dizziness, tiredness, nausea, and vomiting.	^{[3][4]}

Table 2: Physical and Chemical Properties

Property	Value	Citations
CAS Number	1945-84-2	[4] [5]
Molecular Formula	C ₇ H ₅ N	[2] [3]
Molecular Weight	103.12 g/mol	[2] [3]
Appearance	Colorless to Brown Liquid	[3]
Boiling Point	85 °C / 12 mmHg	[6]
Density	1.021 g/mL at 25 °C	[6]
Flash Point	76 °C / 168.8 °F	[4]
Refractive Index	n ₂₀ /D 1.56	[6]
Storage Temperature	2-8°C (Refrigerated)	[6]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is mandatory to minimize risk.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure.[\[7\]](#) All eye and face protection should comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)

Table 3: Required Personal Protective Equipment

Area	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles, Face Shield	Chemical splash goggles are required.[4][7] A face shield must be worn over goggles during operations with a high risk of splashing.[7]
Skin	Chemical-Resistant Gloves, Lab Coat	Wear appropriate chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin exposure.[2][4][5]
Respiratory	Ventilated Area / Respirator	Always handle in a well-ventilated area or a chemical fume hood.[1][2] If engineering controls are insufficient, an approved respirator must be used.[5]

Step-by-Step Handling and Storage Protocol

Engineering Controls:

- Ventilation: Always use this chemical within a certified chemical fume hood to maintain airborne levels as low as possible.[1][5]
- Inert Atmosphere: For prolonged storage or reactions, handling and storing under an inert gas like nitrogen or argon is recommended.[2][5]
- Eye Wash Stations: Ensure that safety showers and eyewash stations are easily accessible in the immediate work area.

Safe Handling Procedure:

- Preparation: Before use, inspect the container for any damage or leaks. Ensure all necessary PPE is clean, available, and worn correctly.

- Location: Perform all manipulations inside a chemical fume hood.
- Avoidance: Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
[\[5\]](#) Use only spark-proof tools and explosion-proof equipment.[\[4\]](#)
- Hygiene: Do not eat, drink, or smoke in the work area.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)

Storage Protocol:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Temperature: Store in a refrigerator at 2-8°C.[\[6\]](#)
- Incompatibilities: Keep away from incompatible materials such as acids and oxidizing agents.[\[4\]](#)
- Labeling: Ensure all containers are clearly labeled.[\[1\]](#)

Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol	Citations
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.	[2] [3] [4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.	[3] [4] [5]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.	[3] [4] [5]
Ingestion	Do NOT induce vomiting. [4] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2] [4]

Spill and Disposal Plan

Spill Cleanup:

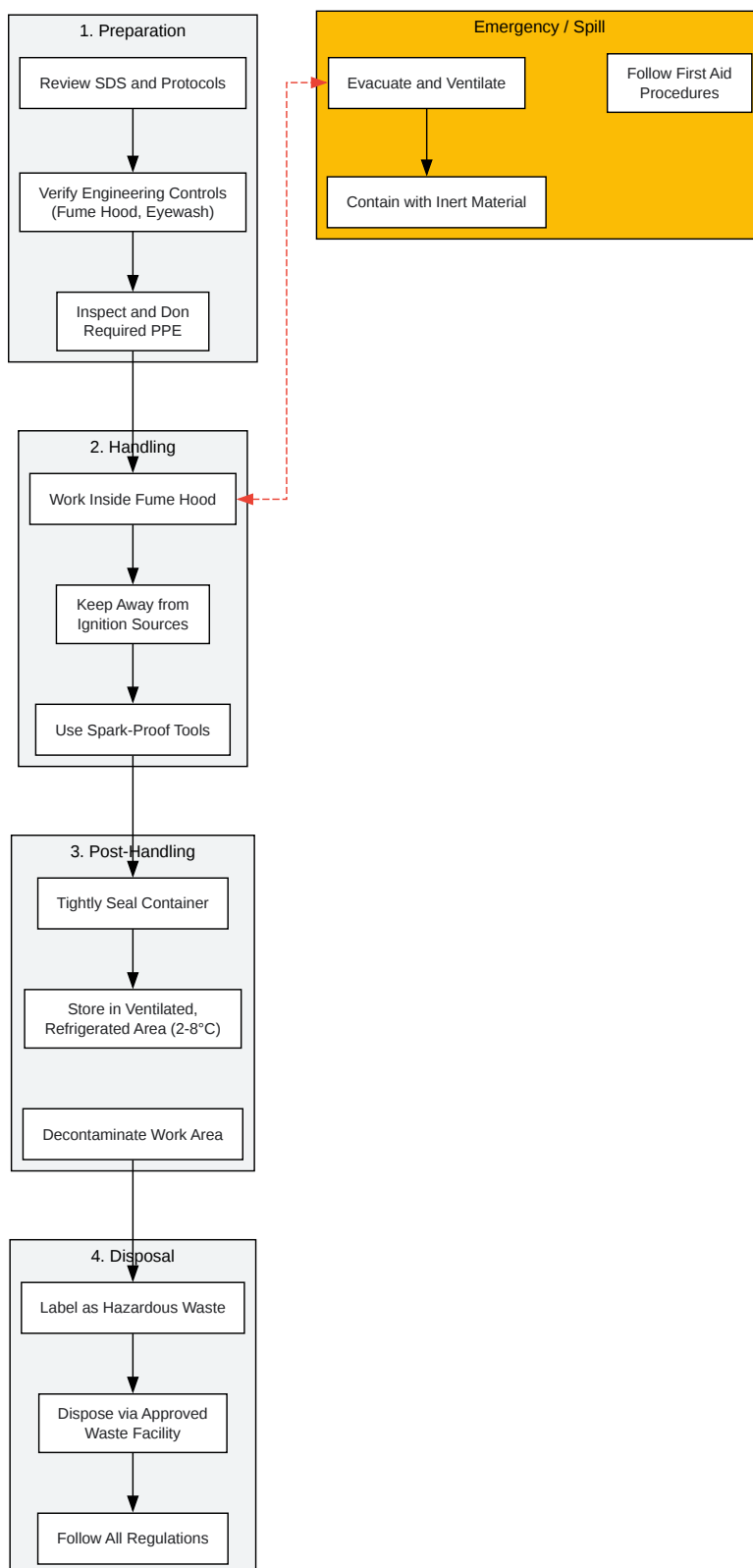
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[\[4\]](#)
- Containment: For a small spill, use a non-combustible absorbent material like sand, earth, or vermiculite to soak up the product.[\[1\]](#)[\[4\]](#)

- Collection: Collect the absorbed material and place it into a suitable, sealed, and labeled container for disposal.[1][4]
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Disposal of **2-Ethynylpyridine** and its container must be done through an approved waste disposal plant.[3][4]
- This material is considered hazardous waste.[4] Chemical waste generators must consult and comply with all local, regional, and national hazardous waste regulations.[4]
- Do not empty into drains or release into the environment.[2][4]

Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **2-Ethynylpyridine**.

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